

1-Ethynylpyrene handling air-sensitive reactions

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Compound Focus: 1-Ethynylpyrene

CAS No.: 34993-56-1

Cat. No.: S515764

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Chemical Profile & Handling Summary

The table below summarizes the key identification and handling information for **1-Ethynylpyrene**.

Property	Specification
CAS Number	34993-56-1 [1]
Chemical Formula	C ₁₈ H ₁₀ [1]
Molecular Weight	226.28 g/mol [1]
Appearance	Dark grey powder/crystals [1]
Melting Point	117 °C [1]
Purity	>98% [1]
Primary Hazards	Harmful if swallowed (H302). Very toxic to aquatic life with long-lasting effects (H410) [2].
Recommended Storage	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C (powder) [2].

Property	Specification
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [2].

Safety & Handling FAQs

Q: What are the critical personal protective equipment (PPE) requirements for handling 1-Ethynylpyrene? A: The minimum recommended PPE includes [2]:

- **Eye protection:** Safety goggles with side-shields.
- **Hand protection:** Protective gloves.
- **Skin and body protection:** Impervious clothing (e.g., lab coat).
- **Respiratory protection:** A suitable respirator, particularly if adequate ventilation is not guaranteed or if dust is generated.

Q: What is the first-aid measure for eye contact? A: Immediately locate an eyewash station and flush the eyes with large amounts of water for several minutes, ensuring eyelids are held open. Remove any contact lenses if it is safe to do so. **Promptly call a physician** [2].

Q: My glove came into contact with 1-Ethynylpyrene powder. What should I do? A: Remove the contaminated gloves immediately. Wash hands thoroughly with soap and water. Ensure that the contaminated gloves and any other exposed clothing are disposed of properly or decontaminated [2].

Q: How should a small spill of solid 1-Ethynylpyrene be contained and cleaned? A: **Personal Precautions:** Use full personal protective equipment and avoid breathing dust. **Containment:** Carefully collect the spilled material without generating dust. **Cleaning:** Absorb the spill with a finely-powdered liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. **Disposal:** Collect all contaminated materials and dispose of them as hazardous waste in accordance with local regulations [2].

Experimental Protocols & Troubleshooting

Q: I need to functionalize a Metal-Organic Framework (MOF) with 1-Ethynylpyrene via a click reaction. What is a cited methodology? A: One published protocol involves the post-synthetic modification of UIO-66-NH₂ [1].

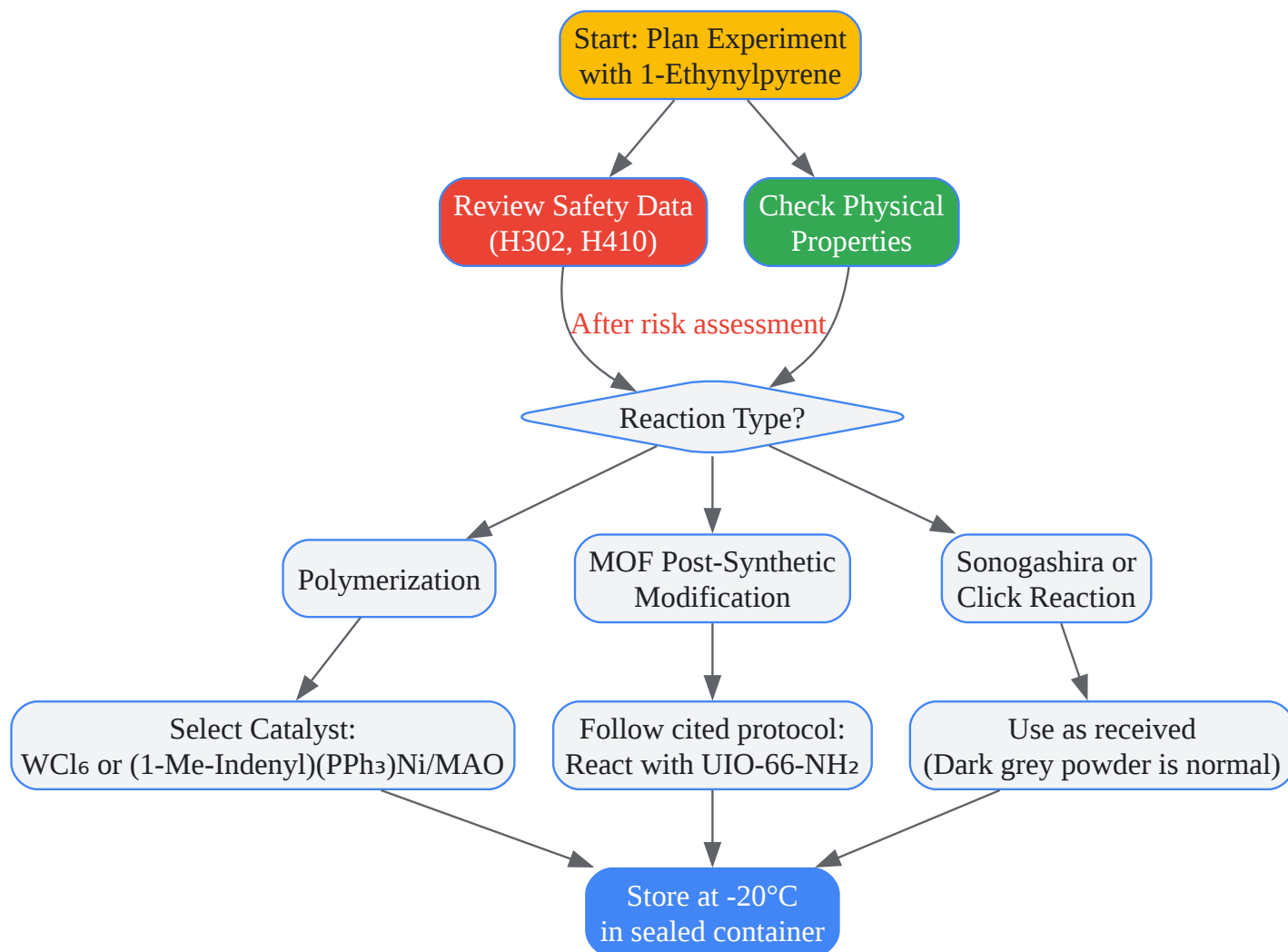
- **Procedure:** The MOF is reacted with **1-Ethynylpyrene** via an efficient click reaction.
- **Outcome:** This yields a highly fluorescent MOF (**UIO-66-Py**) which has been successfully employed as a sensor for detecting 2,4,6-trinitrophenol (TNP) with high selectivity and sensitivity.
- **Performance:** The modified framework showed **85% fluorescence quenching efficiency** with 0.203 mM TNP and a low detection limit of **4.5 x 10⁻⁷ M** [1].

Q: I am performing a Sonogashira coupling with 1-Ethynylpyrene. The reagent is a dark powder. Is this normal? A: Yes. The typical appearance of **1-Ethynylpyrene** as supplied is a **dark grey powder or crystals**, which is normal and should not affect its reactivity in coupling reactions like Sonogashira, for which it is readily suitable [1].

Q: The polymerization of 1-Ethynylpyrene in my experiment is not proceeding efficiently. What catalysts have been used successfully? A: Literature shows successful polymerization using specific catalytic systems. The properties of the resulting polymer depend on the catalyst used.

- Using **WCl₆** as a catalyst yields **trans-poly(1-ethynylpyrene) (trans-PEP)** with a high molecular weight [3].
- Using the catalytic system **(1-Me-Indenyl)(PPh₃)Ni-CC-Ph** with **methylaluminoxane (MAO)** yields soluble **cis-poly(1-ethynylpyrene) (cis-PEP)** with lower molecular weights [3].

This workflow outlines the decision-making process for handling and utilizing **1-Ethynylpyrene** in a research setting:



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Key Technical Notes

- **Air & Moisture Sensitivity:** While the search results do not explicitly state that **1-Ethynylpyrene** is air-sensitive, the recommendation for **tightly sealed containers** and storage at **-20°C** strongly implies that it should be protected from air and moisture to maintain stability and purity [2]. It is prudent to handle it under an inert atmosphere (e.g., nitrogen or argon glovebox) for sensitive reactions.
- **Fluorescent Applications:** This compound is highly valued as a fluorescent probe. Its incorporation into frameworks like MOFs and COFs significantly enhances fluorescence, making it excellent for

sensor applications [1].

- **Biological Activity:** Be aware that **1-Ethynylpyrene** is a known **mechanism-based inhibitor of cytochrome P450 enzymes** (specifically 1A1 and 1A2). This is a critical consideration for researchers in drug development [4].

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References

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